

proper handling and storage of E7130 compound

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Compound of Interest

Compound Name: E7130

Cat. No.: B12381793

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E7130 Compound Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper handling and storage of the **E7130** compound.

Frequently Asked Questions (FAQs)

Q1: What is **E7130** and what is its mechanism of action?

E7130 is a synthetically produced analog of halichondrin B, a complex natural product isolated from a marine sponge.^{[1][2][3]} It is a potent microtubule dynamics inhibitor.^{[3][4][5][6]} **E7130's** mechanism of action involves binding to tubulin and disrupting microtubule function, which leads to cell cycle arrest and apoptosis in cancer cells.^[2] Additionally, **E7130** has been shown to modulate the tumor microenvironment by reducing α -SMA-positive cancer-associated fibroblasts (CAFs) and increasing intratumoral CD31-positive endothelial cells, suggesting a vascular remodeling effect.^{[4][6]} This dual activity may enhance the efficacy of other anticancer treatments.^[6]

Q2: How should I store the solid **E7130** compound?

For long-term storage, it is recommended to store the lyophilized **E7130** powder in a tightly sealed container in a cool and dry place.^[7] Based on general guidelines for similar compounds, the following storage conditions are recommended:

Storage Temperature	Duration
-20°C	Up to 3 years
4°C	Up to 2 years

Q3: What is the recommended procedure for preparing a stock solution of **E7130**?

E7130 is reported to be soluble in DMSO.^[4] To prepare a stock solution, it is advisable to dissolve the compound in high-purity DMSO. While the exact solubility is not specified in the available literature, it is common practice to prepare a high-concentration stock solution (e.g., 10 mM) and then dilute it for experimental use.^[8]

Q4: How should I store **E7130** solutions?

Stock solutions of **E7130** in DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at low temperatures.^{[7][9][10][11]}

Storage Temperature	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Q5: Is **E7130** stable in aqueous solutions like PBS?

Directly dissolving **E7130** in aqueous buffers like PBS may lead to precipitation.^[8] It is recommended to first dissolve the compound in DMSO to create a stock solution. This stock solution can then be further diluted with an aqueous buffer, such as PBS, to the desired final concentration for your experiment. Ensure that the final concentration of DMSO in your experimental medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.^{[9][11]}

Troubleshooting Guides

Problem: The **E7130** compound precipitated when I diluted my DMSO stock solution in PBS.

- Cause: The solubility of **E7130** is likely much lower in aqueous solutions compared to DMSO. Rapid changes in solvent polarity upon dilution can cause the compound to

precipitate.

- Solution:
 - Stepwise Dilution: Instead of a single large dilution, try diluting the DMSO stock solution in a stepwise manner. For example, first dilute the stock 1:10 in DMSO, and then add this intermediate dilution to your aqueous buffer.
 - Vortexing/Mixing: Ensure thorough mixing or vortexing while adding the DMSO stock to the aqueous buffer to promote dispersion.
 - Co-solvents: For in vivo experiments, the use of co-solvents such as PEG300, PEG400, or Tween 80 in the final formulation can help maintain solubility.[\[8\]](#)
 - Lower Final Concentration: If precipitation persists, you may need to work with a lower final concentration of **E7130** in your aqueous medium.

Problem: I am observing unexpected cytotoxicity in my cell-based assays.

- Cause: The solvent (DMSO) used to dissolve **E7130** can be toxic to cells at higher concentrations.
- Solution:
 - Check Final DMSO Concentration: Ensure that the final concentration of DMSO in your cell culture medium is at a non-toxic level, typically below 0.5%.[\[9\]](#)[\[11\]](#) It is recommended to keep the DMSO concentration consistent across all experimental conditions, including vehicle controls.
 - Cell Line Sensitivity: Different cell lines can have varying sensitivities to DMSO.[\[12\]](#) It is advisable to perform a DMSO toxicity titration curve for your specific cell line to determine the maximum tolerated concentration.
 - Compound Purity: Ensure the purity of the **E7130** compound. Impurities could contribute to unexpected biological effects. The synthesized **E7130** has been reported to have a purity of >99.8%.[\[5\]](#)[\[6\]](#)

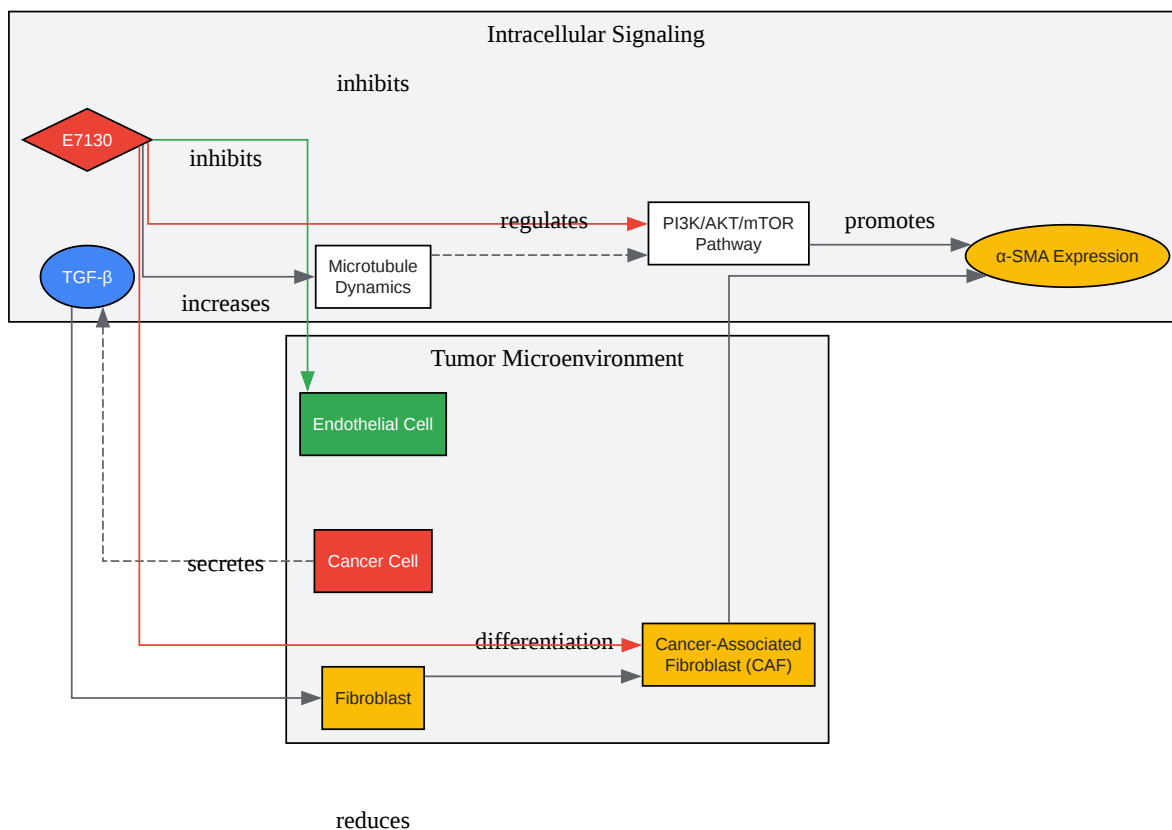
Experimental Protocols

Tubulin Polymerization Assay (Conceptual Protocol)

This protocol is a conceptual guide based on the known mechanism of action of **E7130** as a microtubule inhibitor.

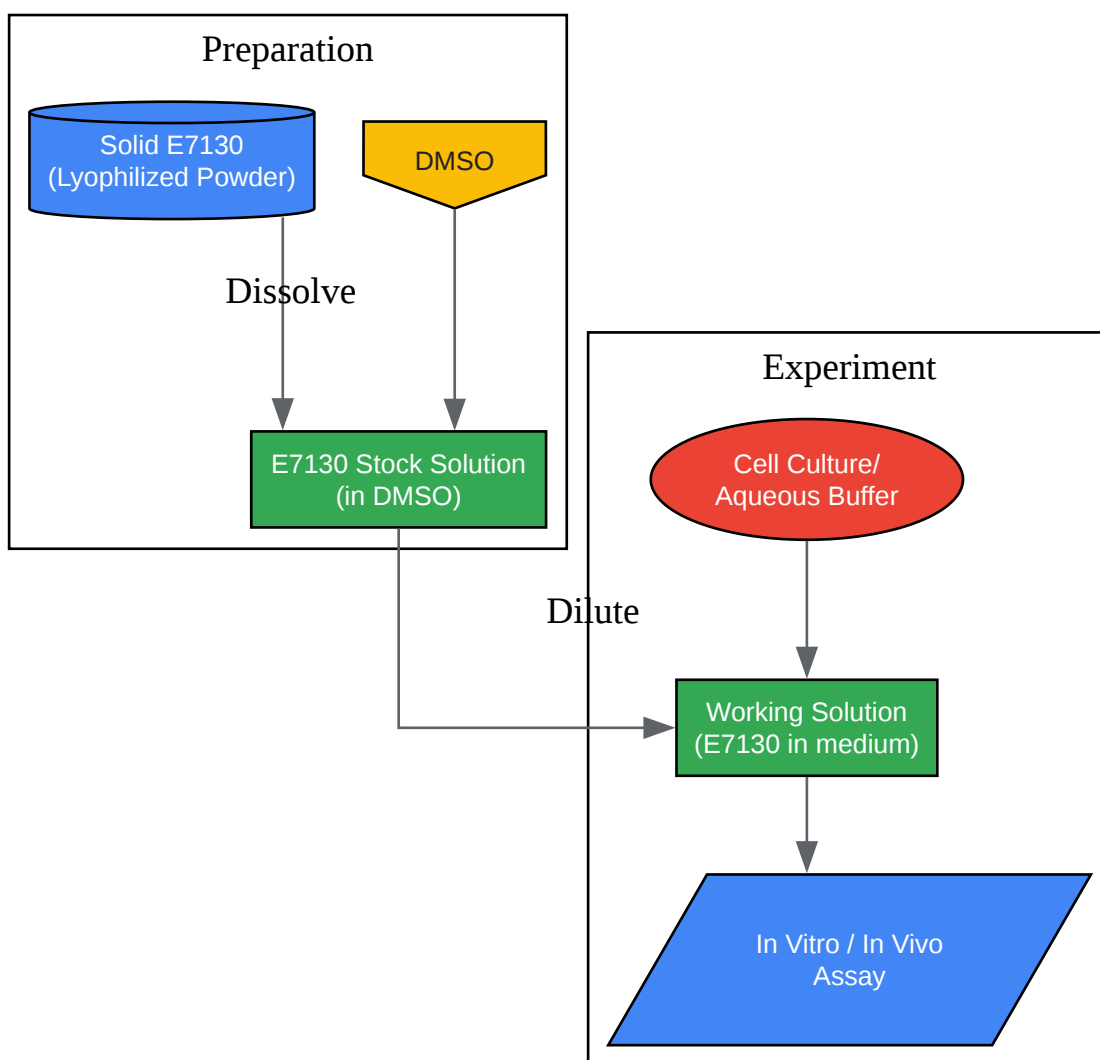
- Reagent Preparation:
 - Prepare a stock solution of **E7130** in DMSO.
 - Reconstitute purified tubulin protein in a suitable buffer (e.g., BRB80: 80 mM PIPES-KOH, pH 6.9, 1 mM MgCl₂, 1 mM EGTA).
 - Prepare a GTP stock solution.
- Assay Procedure:
 - In a 96-well plate, add varying concentrations of **E7130** (or vehicle control) to the wells.
 - Add the tubulin solution to each well.
 - Initiate polymerization by adding GTP to each well and immediately start monitoring the change in absorbance or fluorescence at 340 nm over time at 37°C.
- Data Analysis:
 - Plot the absorbance/fluorescence as a function of time.
 - The rate of tubulin polymerization can be determined from the slope of the initial linear phase of the curve.
 - Compare the polymerization rates in the presence of different concentrations of **E7130** to the vehicle control to determine its inhibitory activity.

Visualizations



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Caption: **E7130** signaling pathway in the tumor microenvironment.



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Caption: General experimental workflow for **E7130**.

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